

## Personal protective equipment for handling Tetrahydro-5-methylfuran-2-methanol

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Compound of Interest

Tetrahydro-5-methylfuran-2methanol

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# Essential Safety and Handling Guide for Tetrahydro-5-methylfuran-2-methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tetrahydro-5-methylfuran-2-methanol** (CAS No: 6126-49-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

**Tetrahydro-5-methylfuran-2-methanol** is a flammable liquid and vapor that is harmful if swallowed and causes serious eye irritation.[1] It is imperative to handle this compound with care, utilizing appropriate personal protective equipment and following established safety protocols.

## **Hazard Identification and Physical Properties**

A summary of the key hazard classifications and quantitative data for **Tetrahydro-5-methylfuran-2-methanol** is provided in the table below. This information is critical for a comprehensive risk assessment prior to handling the chemical.



Property	Value	Source
GHS Hazard Class	Flammable Liquid (Category 3), Acute Toxicity, Oral (Category 4), Serious Eye Irritation (Category 2)	[1]
Molecular Formula	C6H12O2	[2]
Molecular Weight	116.16 g/mol	[1]
Boiling Point	497.9°C at 760 mmHg	[2]
Flash Point	254.9°C	[2]
Density	1.147 g/cm <sup>3</sup>	[2]

## **Personal Protective Equipment (PPE)**

The selection and proper use of PPE are the most critical measures for mitigating exposure risks. The following PPE is mandatory when handling **Tetrahydro-5-methylfuran-2-methanol**.

#### 1. Eye and Face Protection:

- Requirement: Wear chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Additional Protection: A face shield (minimum 8-inch) should be used in situations with a higher risk of splashing.[4]

#### 2. Skin Protection:

- Gloves: Wear appropriate chemical-resistant gloves tested according to EN 374.[5] Given the chemical's properties, nitrile or neoprene gloves are generally recommended, but it is crucial to consult the glove manufacturer's compatibility chart for specific breakthrough times. Always inspect gloves for any signs of degradation or puncture before use.
- Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or tasks with a higher risk of splashing, chemical-resistant coveralls are



recommended.[6] Ensure clothing provides maximum skin coverage.[7]

#### 3. Respiratory Protection:

- General Use: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[5][8]
- Specific Situations: If exposure limits are exceeded, or if irritation or other symptoms are
  experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator must be
  used.[3] The type of respirator will depend on the concentration of airborne contaminants.

The following diagram illustrates the logical workflow for selecting and using appropriate PPE.

Caption: Workflow for PPE Selection and Use.

## **Operational Plan: Step-by-Step Handling Procedure**

A systematic approach to handling **Tetrahydro-5-methylfuran-2-methanol** is crucial for safety. The following protocol outlines the necessary steps.

Experimental Protocol: Safe Handling of Tetrahydro-5-methylfuran-2-methanol

#### Preparation:

- Ensure a chemical fume hood is operational and the work area is clear of clutter.
- Verify that an emergency eyewash station and safety shower are accessible.
- Assemble all necessary equipment and reagents before introducing the chemical.
- Don the appropriate PPE as outlined in the section above.

#### Handling:

- Dispense the chemical slowly and carefully to avoid splashing.
- Keep the container tightly closed when not in use.[8]
- Avoid contact with skin and eyes.[3] Do not breathe mist, vapors, or spray.[3]



- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[4][5]
- Use non-sparking tools and take precautionary measures against static discharge. [5][9]
- · Post-Handling:
  - After use, ensure the container is securely sealed and stored in a cool, well-ventilated place away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[4][8]
  - Decontaminate all equipment that has come into contact with the chemical.
  - Remove PPE carefully to avoid cross-contamination.
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[3]

## **Disposal Plan**

Proper disposal of **Tetrahydro-5-methylfuran-2-methanol** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Protocol: Disposal of **Tetrahydro-5-methylfuran-2-methanol** 

- Waste Collection:
  - Collect waste **Tetrahydro-5-methylfuran-2-methanol** and any materials used for cleaning up spills (e.g., absorbent pads, contaminated gloves) in a designated, properly labeled, and sealed hazardous waste container.
  - Do not mix with other waste streams unless compatibility has been confirmed.
- Spill Management:
  - In the event of a spill, evacuate the area and ensure adequate ventilation.
  - Remove all sources of ignition.[4]
  - Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[3] Do not use combustible materials like sawdust.



- Collect the absorbed material using non-sparking tools and place it in a suitable container for disposal.[9]
- Final Disposal:
  - Dispose of the hazardous waste container through an approved waste disposal plant.[3]
     Adhere to all local, regional, and national regulations for hazardous waste disposal.
  - Do not allow the product to enter drains or waterways.[4]

The following diagram illustrates the decision-making process for the disposal of **Tetrahydro-5-methylfuran-2-methanol**.

Caption: Disposal Workflow for **Tetrahydro-5-methylfuran-2-methanol**.

By strictly following these guidelines, researchers can minimize the risks associated with handling **Tetrahydro-5-methylfuran-2-methanol**, ensuring a safe and compliant laboratory environment.

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